

Prudent Disposal Practices for rac 1-Palmitoyl-2-chloropropanediol

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Compound of Interest

Compound Name: *rac 1-Palmitoyl-2-chloropropanediol*

Cat. No.: *B15546445*

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For immediate reference, it is crucial to note that a specific Safety Data Sheet (SDS) for **rac 1-Palmitoyl-2-chloropropanediol**, with definitive disposal protocols, is not readily available in public domains. Consequently, the following guidelines are based on best practices for similar chemical compounds and general laboratory safety principles. All procedures must be conducted in strict accordance with local, state, and federal regulations. Consultation with your institution's Environmental Health and Safety (EHS) department is mandatory before proceeding with any disposal.

Executive Summary of Disposal Procedures

Due to the chlorinated nature of **rac 1-Palmitoyl-2-chloropropanediol**, it should be treated as a chemical waste product. The primary recommended disposal method is incineration by a licensed hazardous waste disposal facility. Under no circumstances should this compound be disposed of down the drain or in regular solid waste streams.

Key Safety and Handling Information

While specific toxicity data for **rac 1-Palmitoyl-2-chloropropanediol** is not available, researchers should handle the compound with standard laboratory precautions. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

A closely related compound, rac-1,2-bis-Palmitoyl-3-chloropropanediol, is not classified as a hazardous substance according to its Safety Data Sheet. However, the "precautionary principle" should be applied, treating **rac 1-Palmitoyl-2-chloropropanediol** with a higher degree of caution due to the lack of specific data.

Step-by-Step Disposal Protocol

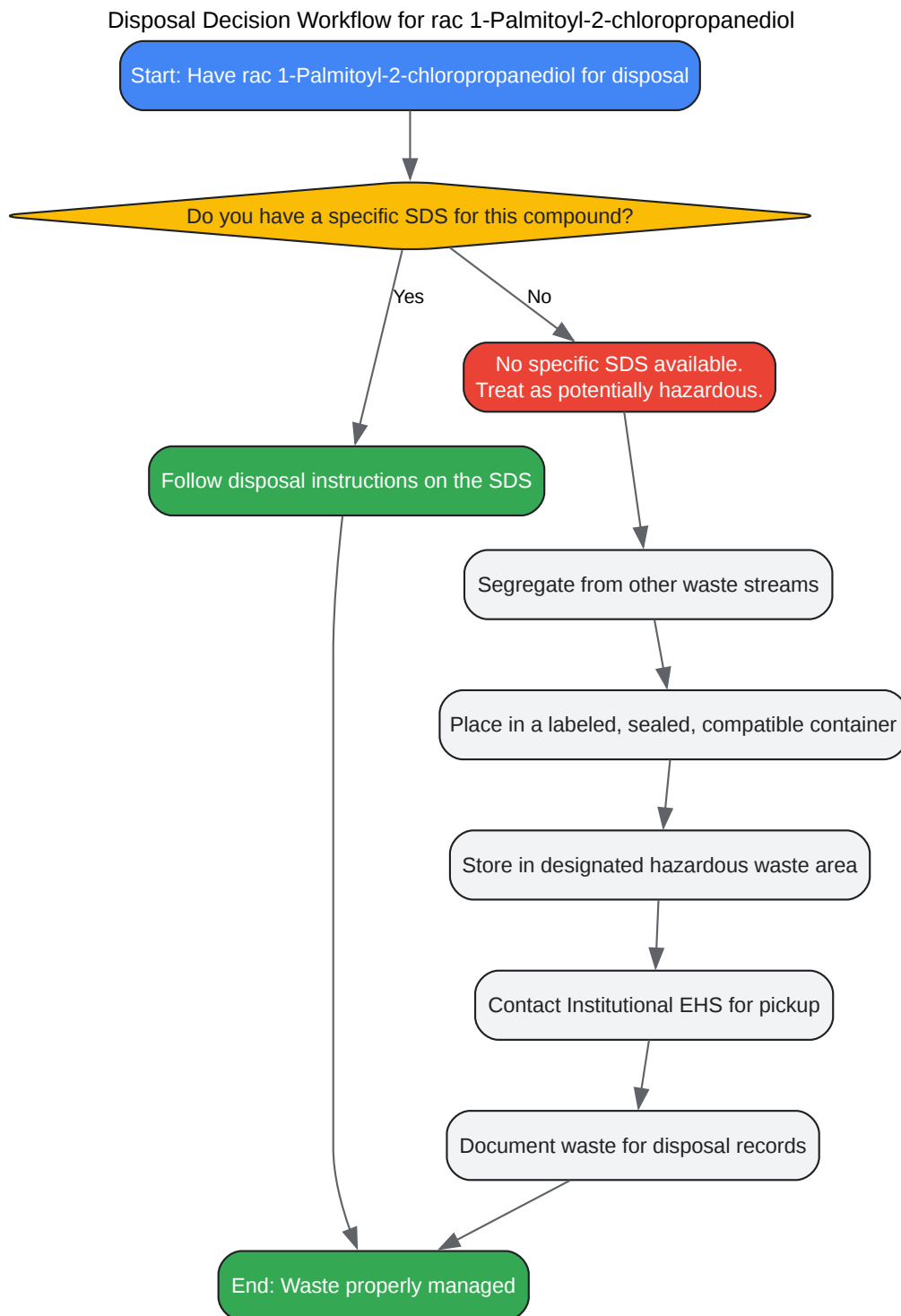
- **Waste Segregation:** Isolate waste **rac 1-Palmitoyl-2-chloropropanediol** from all other laboratory waste streams. This includes separating it from non-hazardous, biological, and radioactive waste.
- **Containerization:**
 - Place the waste material in a clean, dry, and chemically compatible container. The container must be in good condition and have a securely fitting lid to prevent leaks or spills.
 - The container must be clearly and accurately labeled as "Hazardous Waste" and include the full chemical name: "**rac 1-Palmitoyl-2-chloropropanediol**" and its CAS number: "63326-63-6".
- **Storage:**
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be secure, well-ventilated, and away from sources of ignition or incompatible materials.
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Provide them with all necessary information regarding the waste material.
- **Documentation:** Maintain a detailed record of the amount of **rac 1-Palmitoyl-2-chloropropanediol** disposed of and the date of disposal.

Quantitative Data Summary

Parameter	Value/Information	Source
CAS Number	63326-63-6	BroadPharm, Clinivex
Molecular Formula	C19H37ClO3	BroadPharm, Clinivex
Disposal Recommendation	Treat as hazardous chemical waste; Incineration	General Best Practices

Note: The disposal recommendation is based on general principles for chlorinated organic compounds in the absence of a specific SDS.

Disposal Workflow



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Caption: Disposal Decision Workflow for **rac 1-Palmitoyl-2-chloropropanediol**.

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